

Introduction: Structurally Similar Alkylphenols with Distinct Metabolic Fates

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Compound of Interest

Compound Name: 4-Octanoylphenol

CAS No.: 2589-73-3

Cat. No.: B472469

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4-Nonylphenol (4-NP) and **4-Octanoylphenol** are alkyl-substituted phenolic compounds. 4-NP is a well-known environmental contaminant resulting from the degradation of nonionic surfactants called nonylphenol ethoxylates, which are used in a wide array of industrial and household products.[1][2][3] Due to its persistence, bioaccumulation potential, and endocrine-disrupting properties, particularly its ability to mimic estrogen, the metabolism and toxicological impact of 4-NP have been subjects of extensive research.[1][4] **4-Octanoylphenol**, while structurally similar, features a carbonyl group on its octanoyl side chain. This seemingly minor structural difference introduces a critical metabolic branch point that significantly influences its biotransformation compared to 4-Nonylphenol.

This guide provides a detailed comparison of the metabolic pathways of these two compounds, offering insights into how their distinct chemical structures dictate their interaction with metabolic enzymes. We will explore the known biotransformation of 4-Nonylphenol and present a predicted pathway for **4-Octanoylphenol** based on established principles of xenobiotic metabolism. This analysis is crucial for researchers in toxicology, environmental science, and drug development for understanding the potential bioactivity and clearance mechanisms of alkylphenolic compounds.

Pillar 1: The Principles of Xenobiotic Biotransformation

The metabolism of foreign compounds (xenobiotics) like 4-NP and **4-Octanoylphenol** is a protective mechanism primarily carried out in the liver. It typically occurs in two phases:

- **Phase I (Functionalization):** The primary goal is to introduce or expose polar functional groups (e.g., hydroxyl, -OH) on the xenobiotic. This is mainly accomplished by the cytochrome P450 (CYP) superfamily of enzymes.^[5] These reactions, such as hydroxylation and oxidation, increase the molecule's reactivity and prepare it for Phase II.^[5]
- **Phase II (Conjugation):** An endogenous, water-soluble molecule (like glucuronic acid or sulfate) is attached to the newly formed functional group.^[5] This process, catalyzed by enzymes such as UDP-glucuronosyltransferases (UGTs) and sulfotransferases (SULTs), dramatically increases the compound's water solubility, detoxifies it, and facilitates its excretion from the body via urine or bile.^[5]

Pillar 2: Metabolic Pathway of 4-Nonylphenol (4-NP)

The metabolism of 4-NP has been characterized in various species and in vitro systems, including human liver microsomes (HLMs).^{[4][6]} The primary routes of biotransformation involve Phase I oxidation of both the alkyl side chain and the aromatic ring, followed by Phase II conjugation.

Phase I Metabolism of 4-NP

The initial metabolic attack on 4-NP is catalyzed predominantly by cytochrome P450 enzymes, with studies identifying CYP1A2, 2C19, 2D6, and 2B isozymes as key players.^{[4][6]}

- **Alkyl Chain Hydroxylation:** The long nonyl side chain is a primary target for oxidation. Hydroxylation can occur at various positions along the chain, leading to the formation of secondary alcohols.^{[7][8]} Further oxidation of these alcohols can produce metabolites with carbonyl groups (ketones).^[4]
- **Aromatic Hydroxylation (Catechol Formation):** The aromatic ring can be hydroxylated to form catechol metabolites, such as 4-nonylcatechol.^[9]

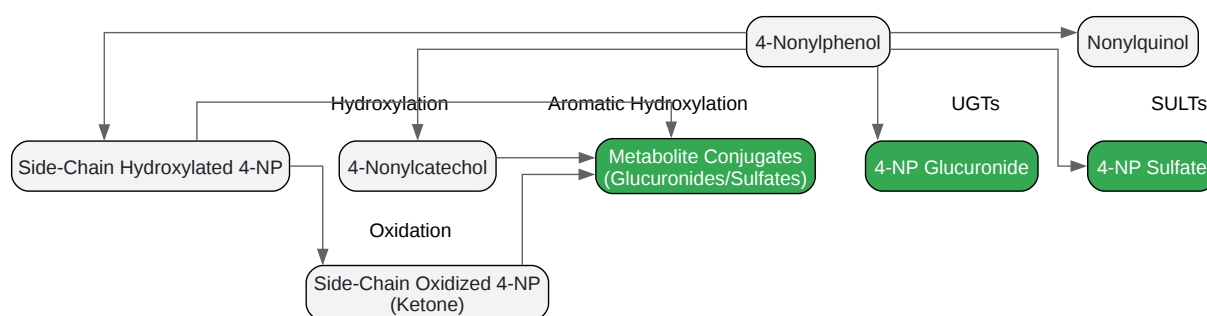
- ipso-Substitution: Novel metabolic pathways have been identified where P450 enzymes catalyze an ipso-substitution, leading to the formation of nonylquinol and hydroquinone.[10][11][12]

Phase II Metabolism of 4-NP

The hydroxylated metabolites of 4-NP, as well as the parent compound itself, undergo extensive Phase II conjugation.

- Glucuronidation: This is a major metabolic route for 4-NP.[7][8] The phenolic hydroxyl group is conjugated with glucuronic acid by UGTs (specifically UGT2B1 has been implicated), forming a more water-soluble glucuronide conjugate.[13]
- Sulfation: The phenolic group can also be conjugated with a sulfate group by SULTs.[8] Studies in coral have shown that exposure to 4-NP can alter the activity of UGTs and SULTs, indicating the importance of these pathways in its clearance.[2][14]

The overall metabolic scheme aims to detoxify 4-NP, although some oxidized metabolites may retain or even have altered biological activity before they are efficiently conjugated and excreted.[4][10]



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Caption: Metabolic pathway of 4-Nonylphenol.

Pillar 3: Predicted Metabolic Pathway of 4-Octanoylphenol

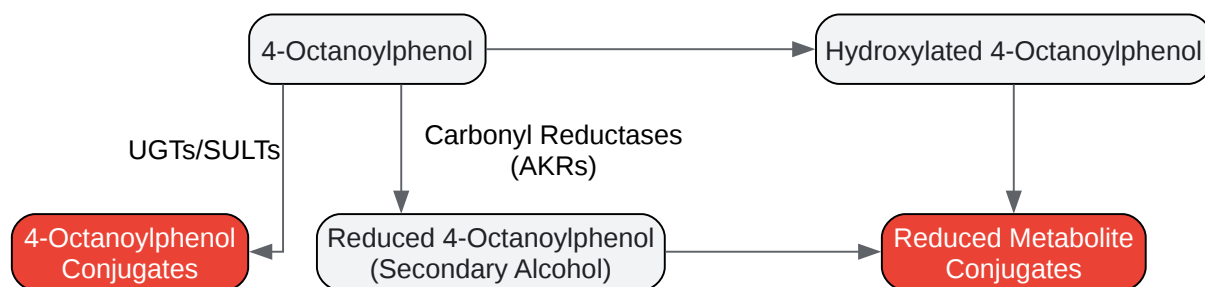
Specific metabolic data for **4-Octanoylphenol** is not readily available in the literature. However, based on its structure and the established principles of xenobiotic metabolism, a highly probable metabolic pathway can be predicted. The key structural difference—the ketone group on the alkyl chain—is the most likely initial site of metabolic transformation.

Predicted Phase I Metabolism

- **Ketone Reduction:** The primary and most significant predicted metabolic step for **4-Octanoylphenol** is the reduction of its carbonyl (ketone) group to a secondary alcohol. This reaction is typically catalyzed by cytosolic enzymes such as carbonyl reductases or aldo-keto reductases (AKRs), which use NADPH as a cofactor. This step creates a new hydroxyl group on the side chain, which is a prime site for subsequent Phase II conjugation.
- **Alkyl Chain and Aromatic Hydroxylation:** Similar to 4-NP, the octanoyl side chain and the aromatic ring of **4-Octanoylphenol** are susceptible to oxidation by CYP450 enzymes. This would create additional hydroxylated metabolites, though ketone reduction is predicted to be a more dominant pathway.

Predicted Phase II Metabolism

- **Glucuronidation and Sulfation:** The parent **4-Octanoylphenol**, with its original phenolic hydroxyl group, is an excellent substrate for both glucuronidation and sulfation. Furthermore, the new secondary alcohol formed from ketone reduction provides an additional site for conjugation. Therefore, it is likely that di-conjugated metabolites (one on the phenolic -OH and one on the side-chain -OH) could be formed.



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Caption: Predicted metabolic pathway of **4-Octanoylphenol**.

Comparative Analysis: 4-Octanoylphenol vs. 4-Nonylphenol

The primary metabolic distinction arises from their respective alkyl chains. The saturated alkyl chain of 4-NP is metabolized via oxidation, whereas the ketone-containing chain of **4-Octanoylphenol** is primarily targeted for reduction.

Feature	4-Nonylphenol	4-Octanoylphenol (Predicted)	Causality of Difference
Primary Phase I Reaction	Alkyl chain & aromatic hydroxylation (CYP450-mediated oxidation)	Ketone reduction to a secondary alcohol (Carbonyl reductase-mediated)	The presence of a reducible carbonyl group on 4-Octanoylphenol provides a favorable substrate for reductases, which is absent in 4-NP's saturated alkyl chain.
Primary Enzymes	Cytochrome P450s (e.g., CYP1A2, 2B, 2C19, 2D6)[4][6]	Carbonyl Reductases, Aldo-Keto Reductases (AKRs) for reduction; CYP450s for secondary hydroxylation.	Enzyme-substrate specificity. CYP450s readily oxidize aliphatic chains, while AKRs specialize in reducing carbonyl groups.
Key Phase I Metabolite	Hydroxylated derivatives (alcohols, catechols)[7][9]	Secondary alcohol on the alkyl chain.	The functional group on the parent compound dictates the primary reaction.
Phase II Substrates	Parent phenol and its hydroxylated metabolites.	Parent phenol, the reduced secondary alcohol metabolite, and other hydroxylated metabolites.	The reduction of the ketone in 4-Octanoylphenol creates an additional, prominent site for conjugation.
Potential for Di-conjugation	Possible if both ring and side-chain are hydroxylated.	Highly probable, with conjugation at both the phenolic and the newly formed secondary alcohol hydroxyl groups.	The ketone reduction pathway efficiently generates a di-hydroxy substrate for Phase II enzymes.

Experimental Protocols for Metabolic Investigation

To validate the predicted pathway of **4-Octanoylphenol** and directly compare it to 4-Nonylphenol, standardized in vitro experimental models are essential.^[15] These protocols provide a self-validating system through the inclusion of appropriate controls.

Protocol 1: In Vitro Metabolism using Human Liver Microsomes (HLMs)

This experiment aims to identify Phase I metabolites, primarily those generated by CYP450 enzymes.

Objective: To identify the oxidative metabolites of the test compounds.

Materials:

- Test compounds (**4-Octanoylphenol**, 4-Nonylphenol), 10 mM stock in DMSO
- Pooled Human Liver Microsomes (HLMs), 20 mg/mL
- 0.5 M Potassium Phosphate Buffer, pH 7.4
- NADPH Regenerating System (e.g., containing NADP⁺, glucose-6-phosphate, and G6P dehydrogenase)
- Ice-cold Acetonitrile (ACN) for reaction termination
- Incubator/water bath at 37°C

Procedure:

- Preparation: On ice, prepare reaction mixtures in microcentrifuge tubes. For a 200 µL final volume, add:
 - 138 µL Phosphate Buffer
 - 40 µL NADPH Regenerating System

- 2 μL HLM suspension (final concentration: 1 mg/mL)
- Controls: Prepare parallel reactions:
 - No Cofactor Control: Replace NADPH system with buffer to confirm enzyme dependence.
 - No Enzyme Control: Replace HLM suspension with buffer to check for non-enzymatic degradation.
- Pre-incubation: Equilibrate the reaction mixtures at 37°C for 5 minutes.
- Initiation: Add 2 μL of the 10 mM test compound stock solution to each tube (final concentration: 100 μM). Vortex gently.
- Incubation: Incubate at 37°C for 60 minutes with gentle shaking.
- Termination: Stop the reaction by adding 400 μL of ice-cold ACN. This precipitates the microsomal proteins.
- Protein Precipitation: Vortex vigorously and centrifuge at $>12,000 \times g$ for 10 minutes at 4°C.
- Sample Collection: Carefully transfer the supernatant to a new tube or HPLC vial for analysis.

Protocol 2: Metabolite Identification by LC-MS/MS

This protocol uses high-performance liquid chromatography coupled with tandem mass spectrometry to separate and identify potential metabolites.[\[16\]](#)[\[17\]](#)

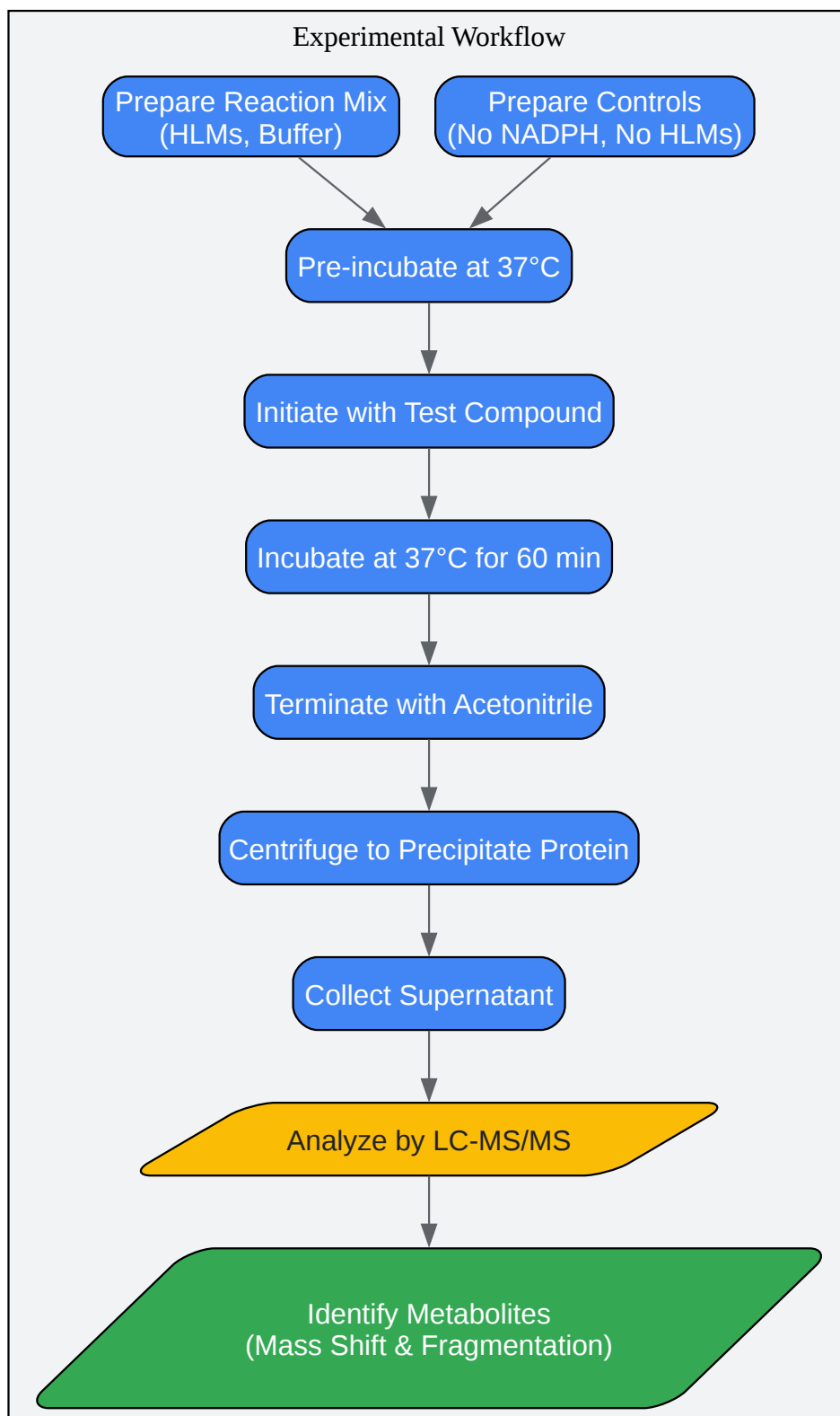
Instrumentation:

- UHPLC system coupled to a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- C18 reverse-phase analytical column.

Procedure:

- Chromatographic Separation:

- Mobile Phase A: Water with 0.1% Formic Acid
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid
- Gradient: A typical gradient would start at 5% B, ramp up to 95% B over 15-20 minutes, hold for 5 minutes, and then re-equilibrate at 5% B.
- Flow Rate: 0.3-0.5 mL/min
- Injection Volume: 5-10 μ L of the supernatant from Protocol 1.
- Mass Spectrometry Detection:
 - Ionization Mode: Electrospray Ionization (ESI), run in both positive and negative modes to detect a wide range of metabolites.
 - Data Acquisition: Perform a full scan MS analysis to detect all ions. Simultaneously, perform data-dependent MS/MS, where the most abundant ions from the full scan are automatically selected for fragmentation to obtain structural information.
- Data Analysis:
 - Compare the chromatograms of the complete incubation with the control samples.
 - Search for new peaks present only in the active incubation.
 - Identify potential metabolites by their mass-to-charge ratio (m/z). A hydroxylated metabolite will have an m/z of +16 Da compared to the parent compound. A reduced metabolite (ketone to alcohol) will have an m/z of +2 Da. A glucuronide conjugate will have an m/z of +176 Da.
 - Confirm the identity of metabolites by analyzing their MS/MS fragmentation patterns.



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